

An In-depth Technical Guide to the Spectroscopic Data of 3-Cyclohexanecarbonylpyridine

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Compound of Interest

Compound Name:	3-cyclohexanecarbonylpyridine
CAS No.:	60148-00-7
Cat. No.:	B1355207

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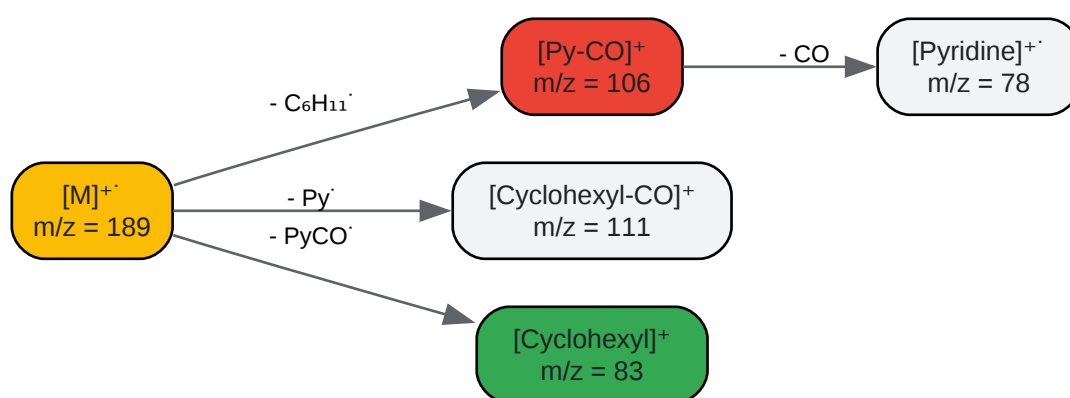
For researchers, scientists, and professionals in drug development, the unambiguous characterization of novel chemical entities is paramount. This guide provides a detailed exploration of the expected spectroscopic data for **3-cyclohexanecarbonylpyridine**, a molecule of interest in medicinal chemistry due to the prevalence of the pyridine scaffold in pharmaceuticals. While a complete experimental dataset for this specific molecule is not readily available in public repositories, this document, authored from the perspective of a Senior Application Scientist, will synthesize foundational spectroscopic principles and data from analogous structures to predict and interpret its spectral signatures. This approach not-only provides a robust framework for the analysis of **3-cyclohexanecarbonylpyridine** but also equips the reader with the tools to analyze similar molecules.

Molecular Structure and Its Spectroscopic Implications

3-Cyclohexanecarbonylpyridine possesses a pyridine ring substituted at the 3-position with a cyclohexylcarbonyl group. This structure presents several key features that will be interrogated

by various spectroscopic techniques:

- Aromatic System: The 3-substituted pyridine ring provides characteristic signals in NMR and IR spectroscopy.
- Carbonyl Group: The ketone functional group will exhibit a strong, characteristic absorption in the IR spectrum and a downfield signal in the ^{13}C NMR spectrum.
- Aliphatic System: The saturated cyclohexyl ring will generate a complex set of signals in the upfield region of the NMR spectra.



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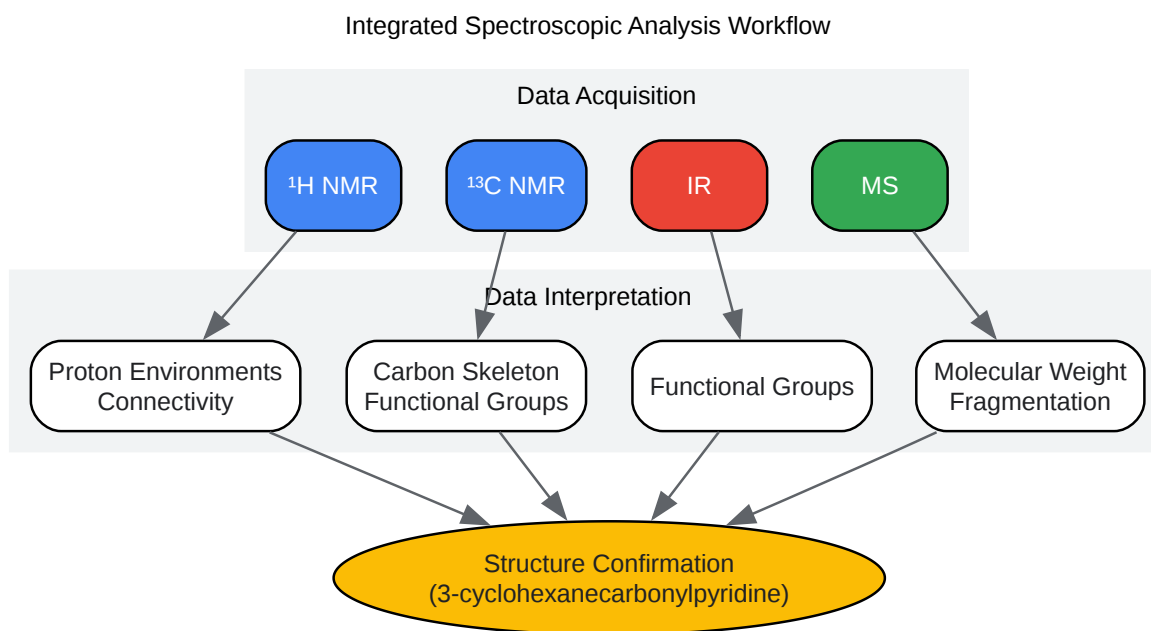
Caption: Predicted major fragmentation pathways of **3-cyclohexanecarbonylpyridine** in EI-MS.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Use a standard electron ionization (EI) source with an electron energy of 70 eV.
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-400).
- Data Analysis: Identify the molecular ion peak and analyze the major fragment ions to deduce the structure.

Integrated Spectroscopic Analysis Workflow

The true power of spectroscopic analysis lies in the integration of data from multiple techniques for unambiguous structure confirmation.



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Caption: Workflow for the integrated spectroscopic analysis of **3-cyclohexanecarbonylpyridine**.

Conclusion

This in-depth guide provides a comprehensive overview of the expected spectroscopic data for **3-cyclohexanecarbonylpyridine**. By understanding the principles behind each technique and how the molecular structure influences the spectral output, researchers can confidently identify and characterize this compound. The provided protocols offer a standardized approach to data acquisition, ensuring high-quality and reproducible results. The synergy of ^1H NMR, ^{13}C NMR, IR, and MS provides a self-validating system for the unambiguous structural elucidation of novel chemical entities in the drug discovery and development pipeline.

References

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